

Gardiquimod Trifluoroacetate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Gardiquimod trifluoroacetate*

Cat. No.: *B560535*

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This technical guide provides an in-depth overview of **Gardiquimod trifluoroacetate**, a potent Toll-like receptor 7 (TLR7) agonist, for researchers, scientists, and drug development professionals. This document outlines its chemical properties, mechanism of action, and key experimental findings in virology and oncology, presenting data in a structured and accessible format.

Core Compound Information

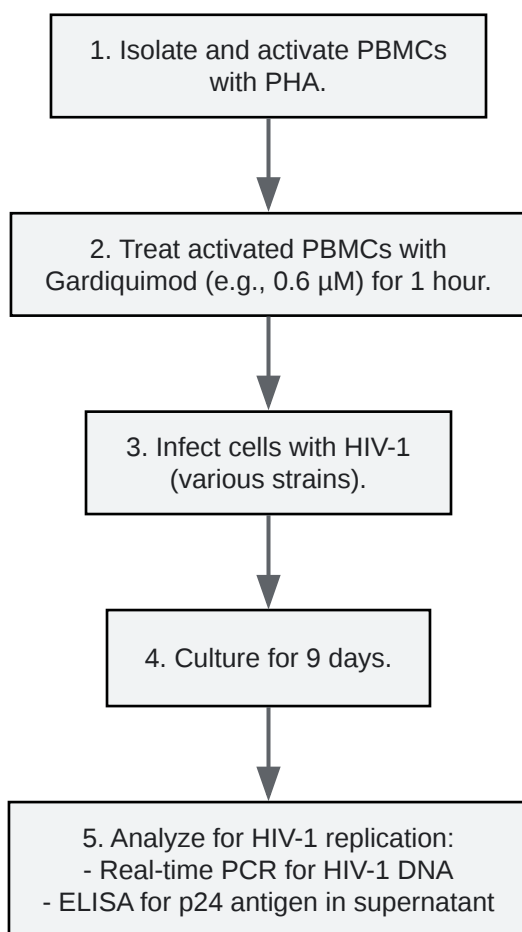
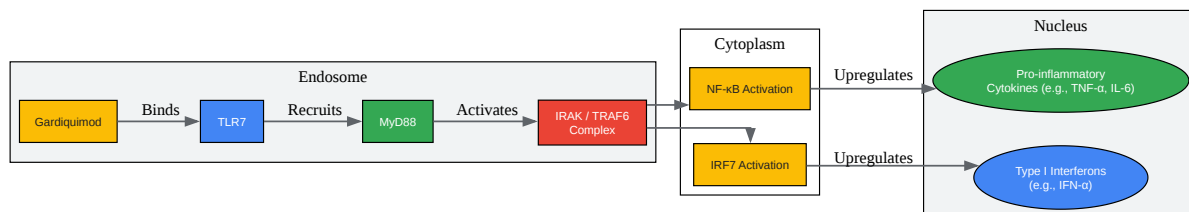
Gardiquimod trifluoroacetate is a synthetic imidazoquinoline compound that functions as an immune response modifier by activating TLR7. This activation triggers a signaling cascade that leads to the production of various cytokines, including type I interferons, and the enhancement of both innate and adaptive immune responses.

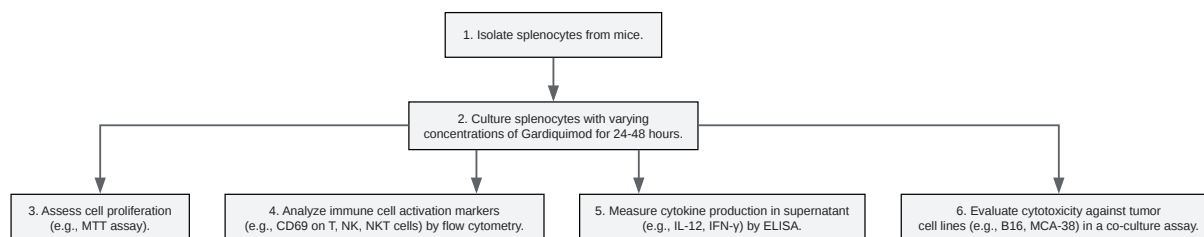
There can be variations in the salt form of **Gardiquimod trifluoroacetate**, which affects its molecular weight. The two common forms are the mono-trifluoroacetate and the di-trifluoroacetate salt.

Identifier	Value
CAS Number	1159840-61-5
Molecular Formula (mono-TFA)	C ₁₉ H ₂₄ F ₃ N ₅ O ₃
Molecular Weight (mono-TFA)	427.42 g/mol [1]
Molecular Formula (di-TFA)	C ₂₁ H ₂₅ F ₆ N ₅ O ₅
Molecular Weight (di-TFA)	541.4 g/mol [2]

Mechanism of Action: TLR7 Signaling Pathway

Gardiquimod exerts its immunostimulatory effects by binding to and activating TLR7, which is primarily expressed in the endosomes of plasmacytoid dendritic cells (pDCs), B cells, and macrophages. Upon ligand binding, TLR7 recruits the adaptor protein MyD88. This initiates a downstream signaling cascade involving IRAK (IL-1 receptor-associated kinase) and TRAF6 (TNF receptor-associated factor 6), ultimately leading to the activation of the transcription factors NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) and IRF7 (interferon regulatory factor 7). Activation of NF-κB drives the expression of pro-inflammatory cytokines, while IRF7 activation leads to the production of type I interferons, such as IFN-α.





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References

- 1. kns.org [kns.org]
- 2. The TLR7 agonists imiquimod and gardiquimod improve DC-based immunotherapy for melanoma in mice - PMC [pmc.ncbi.nlm.nih.gov]
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